

# Proper Disposal of Sodium Trifluoroacetate-13C2: A Comprehensive Guide

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## Compound of Interest

Compound Name: Sodium trifluoroacetate-13C2

Cat. No.: B586808

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For Researchers, Scientists, and Drug Development Professionals

This document provides essential safety and logistical information for the proper disposal of **Sodium trifluoroacetate-13C2**. Adherence to these procedures is critical to ensure personnel safety, environmental protection, and regulatory compliance. As a trusted partner in your research, we are committed to providing guidance that extends beyond the product itself, fostering a culture of safety and responsibility in the laboratory.

## Hazard Identification and Classification

**Sodium trifluoroacetate-13C2**, while labeled with a stable isotope, must be handled with the same precautions as its unlabeled counterpart due to its chemical toxicity. The primary hazards associated with this compound are its acute toxicity and environmental risk.

Regulatory and Hazard Data Summary:

Property	Value	Citation
GHS Signal Word	Danger	<a href="#">[1]</a>
GHS Hazard Statements	H300 - Fatal if swallowed.	<a href="#">[1]</a>
UN Number	UN2811	<a href="#">[1]</a>
Proper Shipping Name	Toxic solid, organic, n.o.s. (Sodium Trifluoroacetate-13C2)	<a href="#">[1]</a>
Transport Hazard Class	6.1 (Toxic)	<a href="#">[1]</a>
Packing Group	II	<a href="#">[1]</a>
Environmental Hazards	Yes, Marine Pollutant	<a href="#">[1]</a> <a href="#">[2]</a>
Physical State	Solid	<a href="#">[1]</a>
Appearance	White to off-white solid	<a href="#">[1]</a>
Melting Point	180 - 183 °C	<a href="#">[1]</a>

## Personal Protective Equipment (PPE) and Safe Handling

Prior to handling **Sodium trifluoroacetate-13C2** for any purpose, including disposal, all personnel must be equipped with the appropriate personal protective equipment.

### Recommended PPE:

- Eye/Face Protection: Wear safety glasses with side shields or goggles.[\[1\]](#)
- Hand Protection: Chemical-resistant gloves, such as Viton™, are recommended. Gloves must comply with EC Directive 89/686/EEC and the related standard EN374.[\[1\]](#)
- Skin and Body Protection: Wear suitable protective clothing to prevent skin contact.[\[1\]](#)
- Respiratory Protection: Under normal use conditions with adequate ventilation, respiratory protection is not typically required. If dust is generated or exposure limits are exceeded, a

suitable respirator must be used.[1]

#### Safe Handling Practices:

- Ensure adequate ventilation in the work area.[1]
- Avoid contact with skin, eyes, and clothing.[1]
- Do not eat, drink, or smoke when using this product.[1]
- Wash hands thoroughly after handling, before breaks, and at the end of the workday.[1]
- Keep containers tightly closed in a dry, cool, and well-ventilated place.[1]
- Store locked up and out of the reach of children.[1]

## Disposal Protocol for Sodium Trifluoroacetate-13C2

The disposal of **Sodium trifluoroacetate-13C2** is regulated as hazardous waste due to its toxicity. As a stable isotope-labeled compound, it does not require special handling for radioactivity, but its chemical hazards dictate the disposal pathway.

#### Step-by-Step Disposal Procedure:

- Waste Characterization:
  - Confirm that the waste is **Sodium trifluoroacetate-13C2**.
  - Do not mix with other waste streams to avoid chemical reactions and to ensure proper disposal classification.[2]
  - The waste is classified as a toxic hazardous waste.
- Containerization:
  - Place the waste in its original container if possible.[2]
  - If the original container is not available or is compromised, use a new, clean, and compatible container. The container must be sealable and in good condition.

- The container must be clearly labeled as "Hazardous Waste" and include the chemical name: **"Sodium trifluoroacetate-13C2"**.
- Labeling:
  - The hazardous waste label must include:
    - The words "Hazardous Waste"
    - The full chemical name: **Sodium trifluoroacetate-13C2**
    - The hazard characteristics (e.g., "Toxic")
    - The date of accumulation (when the first particle of waste was placed in the container)
    - The name and contact information of the generating laboratory or personnel.
- Storage:
  - Store the sealed and labeled hazardous waste container in a designated, secure area away from incompatible materials, such as strong oxidizers.
  - The storage area should be cool, dry, and well-ventilated.
  - Follow your institution's guidelines for the maximum accumulation time for hazardous waste.
- Arranging for Disposal:
  - Contact your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor to arrange for pickup and disposal.
  - Provide the EHS or contractor with a complete and accurate description of the waste.
  - Do not attempt to dispose of this chemical down the drain or in the regular trash.<sup>[3]</sup> This is strictly prohibited and can lead to environmental contamination and regulatory violations.
- Documentation:

- Maintain a record of the waste generated, including the amount, date of generation, and date of disposal.
- If applicable, retain a copy of the hazardous waste manifest provided by the disposal contractor. This document tracks the waste from your facility to its final disposal site.

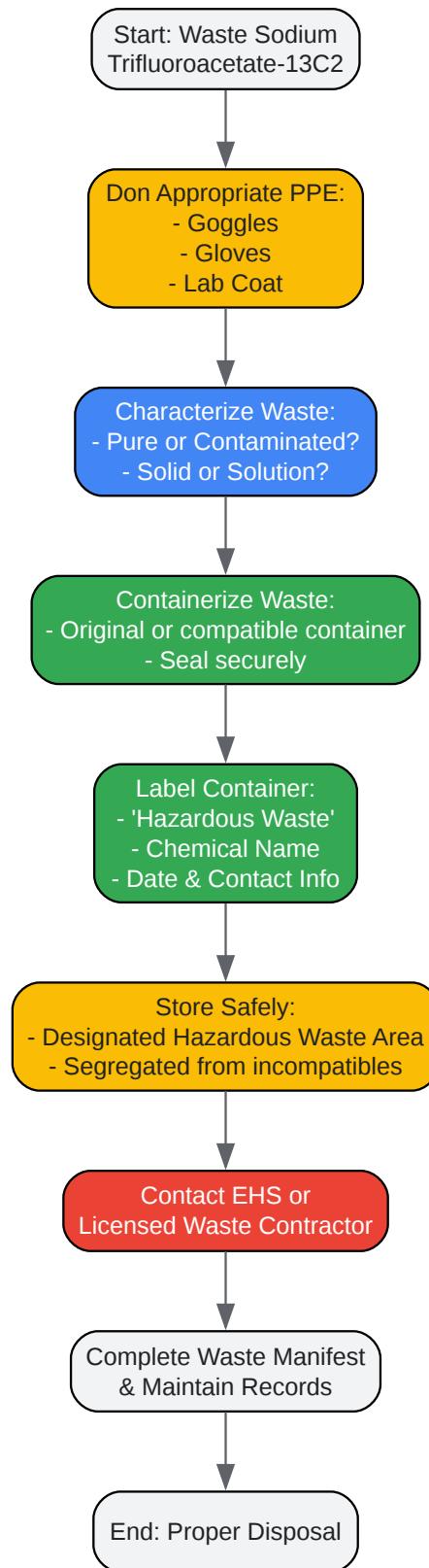
## Emergency Procedures

In the event of a spill or exposure, immediate action is necessary.

- Spill:
  - Evacuate unnecessary personnel from the area.
  - Wearing appropriate PPE, mechanically take up the spilled solid material (e.g., sweep or shovel) and place it in a suitable, labeled container for disposal.[[1](#)][[3](#)]
  - Avoid generating dust.[[2](#)]
  - Clean the contaminated area thoroughly in accordance with environmental regulations.[[1](#)]
  - Prevent the spilled material from entering sewers or public waters.[[3](#)]
- Exposure:
  - If Swallowed: Immediately call a poison center or doctor.[[2](#)]
  - If on Skin: Wash with plenty of soap and water. If skin irritation occurs, get medical advice/attention. Take off contaminated clothing and wash it before reuse.[[3](#)]
  - If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[[3](#)]
  - If Inhaled: Remove the person to fresh air and keep them comfortable for breathing. Call a doctor if you feel unwell.[[3](#)]

## Disposal Decision Workflow

The following diagram illustrates the decision-making process for the proper disposal of **Sodium trifluoroacetate-13C2**.



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Caption: Disposal workflow for **Sodium trifluoroacetate-13C2**.

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## References

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- 2. Hazardous Waste Determination | Healthcare Environmental Resource Center (HERC) [hercenter.org]
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